

Safeguarding Your Research: A Guide to Handling Gemfibrozil

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Compound of Interest

Compound Name: Gemfibrozil

Cat. No.: B1671426

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **Gemfibrozil**, from personal protective equipment (PPE) to disposal protocols.

Hazard Identification and Personal Protective Equipment (PPE)

Gemfibrozil is classified as harmful if swallowed and is suspected of causing cancer and damaging fertility.[1] It is crucial to use appropriate personal protective equipment to minimize exposure.

Engineering Controls: Work in a well-ventilated area.[2] Use of a local exhaust ventilation system is recommended, especially where dust, fumes, or vapors may be generated.[3]

Personal Protective Equipment: The following table summarizes the recommended PPE when handling **Gemfibrozil**.

PPE Category	Specification	Citation(s)
Eye Protection	Safety glasses with side shields or chemical safety goggles.	[1][4]
Hand Protection	Chemical-resistant gloves such as nitrile or powder-free latex. Double gloving should be considered.	[3]
Skin and Body	Protective clothing, such as a lab coat. For bulk processing, impervious protective clothing is recommended. Protective shoe covers may also be necessary.	[3][5]
Respiratory	If occupational exposure limits are exceeded or dust is generated, a NIOSH-approved respirator with a particulate filter (HEPA type) should be worn.	[1][3]

Safe Handling and First Aid

Handling Procedures:

- Avoid all personal contact, including inhalation of dust.[3]
- Wash hands thoroughly after handling.[1][5]
- Do not eat, drink, or smoke in areas where **Gemfibrozil** is handled.[1]
- Minimize dust generation and accumulation.[1]

First-Aid Measures: In case of exposure, follow these procedures:

Exposure Route	First-Aid Procedure	Citation(s)
Ingestion	If swallowed, call a poison center or doctor immediately. Rinse mouth with water. Do not induce vomiting.	[1][4]
Inhalation	Move the person to fresh air. If breathing is difficult, seek medical attention.	[1][4]
Skin Contact	Remove contaminated clothing and wash the affected area with soap and water.	[1][4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.	[1][4]

Accidental Release and Disposal

Spill Cleanup: In the event of a spill, trained personnel wearing appropriate PPE should:

- Clean up spills immediately, avoiding dust generation.[3]
- Use a HEPA-filtered vacuum or dampen with water before sweeping.[3]
- Collect the spilled material into a suitable, labeled container for disposal.[1][3]

Disposal: Dispose of **Gemfibrozil** and any contaminated materials in accordance with local, state, and federal regulations.[1] Avoid release to the environment.[1]

Occupational Exposure Limits and Physical Properties

The following tables provide quantitative data for **Gemfibrozil**.

Occupational Exposure Limits:

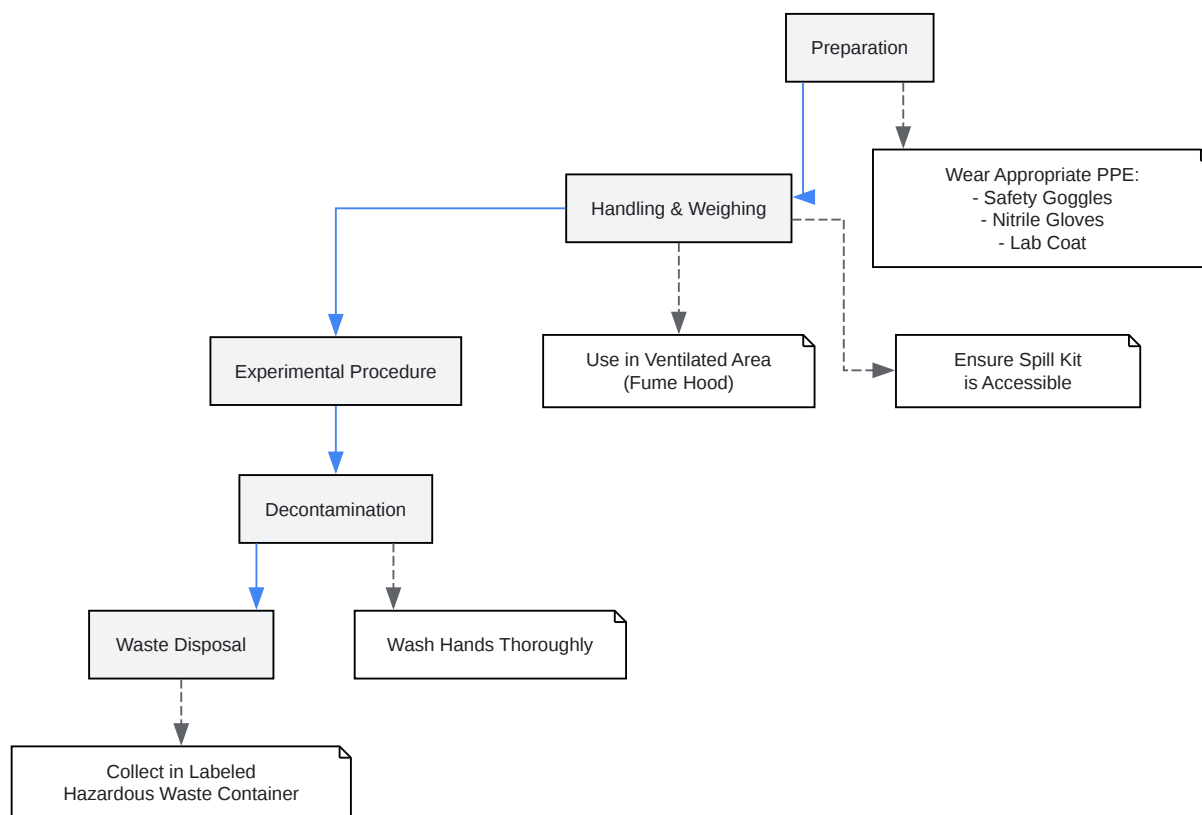
Organization	Limit	Citation(s)
Pfizer OEL	TWA-8 Hr: 1.0 mg/m ³	[6]

Physical and Chemical Properties:

Property	Value	Citation(s)
Appearance	White to off-white crystalline solid	[3][5]
Molecular Formula	C15H22O3	[5]
Melting Point	60 - 61 °C / 140 - 141.8 °F	[4]
Solubility	Does not mix well with water.	[3]

Gemfibrozil Handling Workflow

The following diagram outlines the key steps for safely handling **Gemfibrozil** in a laboratory setting.



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Caption: Workflow for safe handling of **Gemfibrozil**.

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